

Technical Guide: Synthesis and Characterization of Methyl 2-[2-(aminomethyl)phenoxy]acetate

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Compound of Interest

Compound Name: Methyl 2-[2-(aminomethyl)phenoxy]acetate
Cat. No.: B15266584

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Executive Summary

This technical guide details the optimized synthesis and characterization of **Methyl 2-[2-(aminomethyl)phenoxy]acetate** (CAS: 1251922-63-0), a critical bifunctional building block in medicinal chemistry. This molecule features an ester-functionalized phenoxy core and a primary benzylamine, making it a versatile scaffold for fragment-based drug discovery (FBDD), particularly in the design of peptidomimetics and PROTAC linkers.

The protocol presented herein prioritizes the Aldehyde Reductive Amination Route, selected for its cost-efficiency, scalability, and the high availability of the starting material, salicylaldehyde. This guide provides a self-validating workflow, including intermediate isolation criteria, critical process parameters (CPPs), and comprehensive spectral data for quality control.

Retrosynthetic Analysis & Strategy

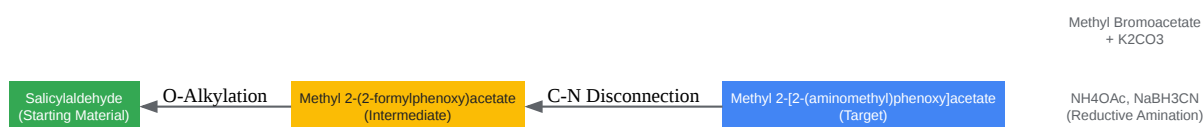
The structural dissection of the target molecule reveals two primary disconnections: the C-N bond of the benzylamine and the O-C bond of the phenoxyacetate ether.

Strategic Pathway

The most robust synthetic approach involves the sequential functionalization of Salicylaldehyde (2-hydroxybenzaldehyde).

- O-Alkylation: Selective etherification of the phenol moiety with methyl bromoacetate.
- Reductive Amination: Conversion of the pendant aldehyde to a primary amine via an in situ imine reduction.

This route avoids the need for N-protection/deprotection steps required if starting from 2-(aminomethyl)phenol, thereby improving atom economy and reducing step count.



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Figure 1: Retrosynthetic analysis showing the disconnection to the commercially available Salicylaldehyde.

Experimental Protocols

Step 1: Synthesis of Methyl 2-(2-formylphenoxy)acetate

This step utilizes a Williamson ether synthesis. The use of Potassium Carbonate (

) in Acetone or DMF is standard; however, Acetone is preferred for easier workup if the reaction is performed on a <50g scale.

Reagents:

- Salicylaldehyde (1.0 eq)
- Methyl Bromoacetate (1.1 eq)
- Potassium Carbonate (anhydrous, 2.0 eq)

- Solvent: Acetone (Reagent grade, 0.5 M concentration relative to substrate)

Protocol:

- Setup: To a flame-dried round-bottom flask equipped with a magnetic stir bar and reflux condenser, add Salicylaldehyde (12.2 g, 100 mmol) and Acetone (200 mL).
- Base Addition: Add anhydrous (27.6 g, 200 mmol) in a single portion. Stir for 15 minutes at room temperature to facilitate phenoxide formation.
- Alkylation: Add Methyl Bromoacetate (16.8 g, 10.4 mL, 110 mmol) dropwise over 10 minutes.
- Reaction: Heat the mixture to reflux () and stir for 4-6 hours.
 - Checkpoint: Monitor by TLC (Hexane:EtOAc 7:3). The starting phenol () should disappear, and a new spot () should appear.
- Workup: Cool to room temperature. Filter off the inorganic solids (, excess) and wash the cake with Acetone.
- Isolation: Concentrate the filtrate under reduced pressure. The residue is typically a pale yellow oil that solidifies upon standing.
- Purification: Recrystallize from cold Ethanol or purify via flash column chromatography (SiO₂, Hexane/EtOAc gradient) if necessary.

Yield Expectation: 85-95% Key Intermediate Data: Methyl 2-(2-formylphenoxy)acetate.

Step 2: Reductive Amination to Methyl 2-[2-(aminomethyl)phenoxy]acetate

Direct reductive amination of aldehydes to primary amines carries a risk of dimerization (secondary amine formation). To mitigate this, a large excess of ammonium acetate is used to shift the equilibrium toward the imine intermediate before reduction.

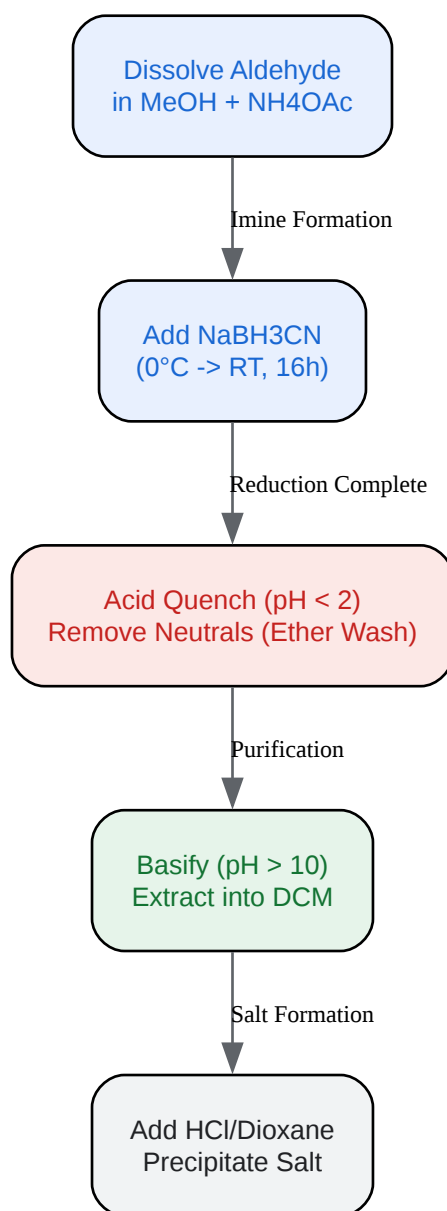
Reagents:

- Methyl 2-(2-formylphenoxy)acetate (Intermediate from Step 1, 1.0 eq)
- Ammonium Acetate (, 10.0 eq)
- Sodium Cyanoborohydride (, 1.5 eq)
- Solvent: Methanol (anhydrous)
- Optional: Molecular Sieves (3Å) to promote imine formation.

Protocol:

- Imine Formation: In a dry flask, dissolve the aldehyde (19.4 g, 100 mmol) in Methanol (300 mL). Add Ammonium Acetate (77.1 g, 1000 mmol) and Molecular Sieves (5 g). Stir at room temperature for 2 hours under Nitrogen.
 - Mechanism Note: The excess ammonia source suppresses the formation of the secondary amine dimer.
- Reduction: Cool the mixture to . Add Sodium Cyanoborohydride (9.4 g, 150 mmol) portion-wise.
 - Safety: is toxic and generates HCN if acidified. Handle in a fume hood.

- Reaction: Allow the mixture to warm to room temperature and stir overnight (12-16 hours).
- Quench: Carefully quench with
to pH < 2 (in a hood) to decompose excess hydride and liberate HCN (trap appropriately).
- Workup (Acid/Base Extraction):
 - Wash the acidic aqueous layer with Diethyl Ether (mL) to remove non-basic impurities (unreacted aldehyde/alcohol).
 - Basify the aqueous layer to pH > 10 using
or solid
.
 - Extract the free amine into Dichloromethane (DCM, mL).
- Salt Formation (Recommended): Dry the DCM layer over
, filter, and cool to
. Add
in Dioxane (1.1 eq) dropwise. The hydrochloride salt will precipitate.
- Isolation: Filter the white solid, wash with cold ether, and dry under vacuum.



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Figure 2: Workflow for the reductive amination and isolation of the target amine hydrochloride.

Characterization & Quality Control

The following data corresponds to the Hydrochloride salt form, which is the preferred storage form due to the instability of free benzylamines to aerial oxidation.

Spectral Data Summary

Technique	Parameter	Observed Values (Expected)	Assignment
1H NMR	Solvent	DMSO-d6	
8.40	br s, 3H	(Ammonium protons)	
7.45 - 7.30	m, 2H	Ar-H (Positions 4, 6)	
7.10 - 6.95	m, 2H	Ar-H (Positions 3, 5)	
4.88	s, 2H	(Ether methylene)	
4.05	q/s, 2H	(Benzylic methylene)	
3.70	s, 3H	(Methyl ester)	
IR		1745	C=O (Ester)
2800-3100	N-H / C-H stretch (Broad, Ammonium)		
MS (ESI)	m/z	196.1	Free base mass + H

Critical Quality Attributes (CQA)

- Aldehyde Residual: The intermediate aldehyde peak at 10.5 ppm in 1H NMR must be absent (< 0.5%).
- Dimer Impurity: Check for secondary amine formation. In MS, look for . In NMR, split benzylic signals or complex aromatic regions can indicate dimerization.
- Water Content: The HCl salt is hygroscopic. Store in a desiccator.

Troubleshooting & Optimization

Common Failure Modes

- Low Yield in Step 2: Often caused by insufficient drying of the Methanol or old

 . Ensure the reducing agent is fresh and the reaction is kept dry until the quench.
- Ester Hydrolysis: Avoid strong aqueous bases or prolonged exposure to basic conditions during workup. The methyl ester is susceptible to saponification. Use

for basification rather than

if hydrolysis is observed.
- Dimerization: If significant secondary amine is observed, switch to the Oxime Route:
 - Aldehyde +

Oxime.
 - Oxime +

or

Primary Amine.

Safety Considerations

- Sodium Cyanoborohydride: Highly toxic. Contact with acid releases Hydrogen Cyanide (HCN) gas. All quenching steps must be performed in a high-efficiency fume hood.
- Methyl Bromoacetate: A potent lachrymator and alkylating agent. Handle with double gloves and eye protection.

References

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 - Context: General procedure for alkylation of phenols with chloro/bromoacetic esters.
 - URL:[[Link](#)]

- Reductive Amination Methodologies
 - Source: Borch, R. F.; Bernstein, M. D.; Durst, H. D. "The Cyanohydridoborate Anion as a Selective Reducing Agent." Journal of the American Chemical Society, 1971, 93(12), 2897–2904.
 - Context: Foundational paper for NaBH₃CN reductive amin
 - URL:[[Link](#)]
- Synthesis of 2-(2-Formylphenoxy)
 - Source:Molecules, 2012, 17(5), 5510-5519.
 - Context: Describes the synthesis of the ethyl ester analog, validating the alkyl
 - URL:[[Link](#)]
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 - Source: PubChem / Chemical Vendors.[1]
 - Context: Verification of the hydrochloride salt as the standard commercial form.
 - URL:[[Link](#)]

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Sources

- 1. [prepchem.com](https://www.prepchem.com) [[prepchem.com](https://www.prepchem.com)]
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